

Application Note: Quantification of Fenthion Sulfone using LC-MS/MS

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Compound of Interest

Compound Name: *Fenthion sulfone*

Cat. No.: *B144504*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Fenthion is an organophosphorus insecticide whose metabolites, such as **fenthion sulfone**, are of significant interest in food safety and environmental monitoring. **Fenthion sulfone** is a major metabolite found in plants.^[1] This application note provides a detailed protocol for the quantification of **fenthion sulfone** using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) with Multiple Reaction Monitoring (MRM). The methodology is based on established protocols and provides robust and sensitive detection of the target analyte.

Quantitative Data Summary

The following table summarizes the optimized MRM transitions for the analysis of **fenthion sulfone**. The primary transition is typically used for quantification, while the secondary transition serves for confirmation.

Compound	Precursor Ion (m/z)	Product Ion (m/z)	Collision Energy (eV)	Purpose	Reference
Fenthion Sulfone	311.0	125.0	24	Quantifier	[2]
Fenthion Sulfone	311.0	109.1	32	Qualifier	[2]
Fenthion Sulfone	311	125	25	Quantifier	[3]
Fenthion Sulfone	311	108.9	25	Qualifier	[3]

Method Performance: The described methodology has been validated across various food matrices, demonstrating high accuracy and precision.

Parameter	Result	Matrices	Reference
Limit of Quantitation (LOQ)	0.01 mg/kg	Brown Rice, Chili Pepper, Orange, Potato, Soybean	
Mean Recovery	83.2% - 116.2%	Brown Rice, Chili Pepper, Orange, Potato, Soybean	
Relative Standard Deviation (RSD)	≤ 15.1%	Brown Rice, Chili Pepper, Orange, Potato, Soybean	

Experimental Protocols

Sample Preparation: Citrate-Buffered QuEChERS Method

The QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method is a widely used sample preparation technique for pesticide residue analysis.

Materials:

- Homogenized sample (e.g., fruit, vegetable, or grain)
- Acetonitrile (ACN)
- Water (LC-MS grade)
- Magnesium sulfate (MgSO_4), anhydrous
- Sodium chloride (NaCl)
- Sodium citrate tribasic dihydrate
- Sodium citrate dibasic sesquihydrate
- Dispersive SPE (dSPE) sorbent (e.g., PSA, C18)
- 50 mL centrifuge tubes
- 15 mL centrifuge tubes

Procedure:

- Weigh 10 g of the homogenized sample into a 50 mL centrifuge tube.
- Add 10 mL of acetonitrile.
- Add the citrate buffer salt mixture (e.g., pre-packaged QuEChERS salts).
- Cap the tube and shake vigorously for 1 minute.
- Centrifuge at ≥ 3000 rcf for 5 minutes.
- Transfer a 1 mL aliquot of the upper acetonitrile layer to a 2 mL dSPE tube containing MgSO_4 and a cleanup sorbent like PSA.
- Vortex for 30 seconds.

- Centrifuge at high speed for 2 minutes.
- Collect the supernatant and filter it through a 0.22 µm filter into an autosampler vial for LC-MS/MS analysis.

LC-MS/MS Analysis

Instrumentation:

- UHPLC system coupled to a triple quadrupole mass spectrometer.

Liquid Chromatography (LC) Conditions:

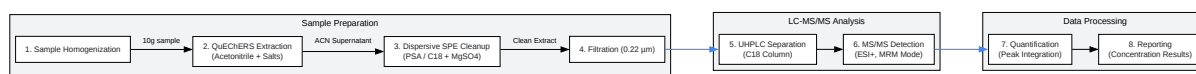
- Column: C18 reversed-phase column (e.g., 100 mm × 2.1 mm, 2.6 µm)
- Mobile Phase A: Water with 0.1% Formic Acid
- Mobile Phase B: Methanol with 0.1% Formic Acid
- Flow Rate: 0.3 mL/min
- Injection Volume: 5 µL
- Column Temperature: 30 °C
- Gradient Program:
 - 0.0 min: 10% B
 - 8.0 min: 90% B
 - 10.0 min: 90% B
 - 10.1 min: 10% B
 - 13.0 min: End

Mass Spectrometry (MS) Conditions:

- Ionization Mode: Positive Electrospray Ionization (ESI+)
- Scan Type: Multiple Reaction Monitoring (MRM)
- Capillary Voltage: Optimized for instrument (typically 3-4 kV)
- Gas Temperature: 300-350 °C
- Gas Flow: 8-12 L/min
- Nebulizer Pressure: 35-45 psi
- MRM Transitions: Refer to the "Quantitative Data Summary" table. The protonated molecular ion ($[M+H]^+$) is selected as the precursor ion.

Workflow Visualization

The following diagram illustrates the complete analytical workflow from sample receipt to final data analysis.



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Caption: LC-MS/MS workflow for **fenthion sulfone** analysis.

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References

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